Analytical Methods for the Characterization of 1-(2-Methylallyl)piperazine

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Compound of Interest

Compound Name:	*1-(2-Methylallyl)piperazine*
CAS No.:	*57184-27-7*
Cat. No.:	*B2409695*

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Abstract

1-(2-Methylallyl)piperazine is a mono-alkylated piperazine derivative characterized by a secondary amine, a tertiary amine, and an electron-rich allylic double bond.[1][2] Its analysis requires methods that prevent peak tailing caused by the basic nitrogen atoms and account for its relatively low molecular weight and volatility.[1][2] This application note details a validated workflow using GC-FID for assay/purity, HILIC-MS for impurity profiling, and NMR for structural elucidation.

Part 1: Physicochemical Profile & Analytical Strategy

Before instrumental analysis, the physicochemical nature of the analyte dictates the method selection.

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Property	Value (Approx.)	Analytical Implication
Molecular Formula	$C_8H_{16}N_2$	MW = 140.23 g/mol
Boiling Point	~160–170 °C	Suitable for GC analysis.[1][2]
pKa	~9.8 (N1), ~5.4 (N4)	Highly basic; requires high pH buffers or amine-deactivated columns.[1][2]
UV Absorption	Weak (<215 nm)	HPLC-UV is non-ideal without derivatization; ELSD or MS preferred.[1][2]
Solubility	Water, Alcohols, DCM	HILIC or Reversed-Phase (High pH) compatible.

Strategic Workflow:

- Primary Assay: GC-FID (High resolution, excellent for volatile amines).[1][2]
- Impurity Profiling: GC-MS (Identification of bis-alkylated byproducts).
- Identity: ^{1}H-NMR (Confirmation of the methallyl group and piperazine ring).[1][2]
- Content: Potentiometric Titration (Absolute purity verification).

Part 2: Primary Purity Method (GC-FID/MS)

Rationale: Gas Chromatography is the gold standard for alkyl-piperazines.[1][2] It avoids the peak tailing issues common in HPLC and provides high resolution between the mono-allyl product, unreacted piperazine, and the bis-allyl impurity.[1]

Protocol 1: GC-FID Purity Assay

- Instrument: Agilent 7890B / 8890 or equivalent with FID.
- Column:Rtx-5 Amine or CP-Volamine (30 m x 0.32 mm x 1.0 µm).[1][2]

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- Why: These columns are base-deactivated.[1][2] Standard polysiloxane columns will result in severe tailing and adsorption of the secondary amine.[1][2]

- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split mode (50:1), 250 °C.
- Detector (FID): 300 °C; H_2 30 mL/min, Air 400 mL/min.

Temperature Program:

Step	Rate (°C/min)	Temperature (°C)	Hold Time (min)
Initial	**-**	**60**	**2.0**
Ramp 1	15	220	0.0

| Ramp 2 | 30 | 280 | 5.0 |[1][2]

Sample Preparation:

- Weigh ~50 mg of **1-(2-Methylallyl)piperazine** into a 20 mL vial.
- Dissolve in 10 mL Methanol or Dichloromethane (HPLC Grade).
- Filter through a 0.45 µm PTFE syringe filter.[1][2]
- Inject 1.0 µL.

System Suitability Criteria:

- Tailing Factor: < 1.5 (Critical for amines).[1][2]
- Resolution: > 2.0 between Piperazine (starting material) and **1-(2-Methylallyl)piperazine**.[1][2]

Part 3: Structural Confirmation (Spectroscopy)[1][2][4]

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Rationale: NMR is required to distinguish the 2-methylallyl isomer from potential crotyl (linear butenyl) isomers that could form via rearrangement during synthesis.[1][2]

Protocol 2: ^{1}H-NMR Characterization

- Solvent: $CDCl_3$ (Deuterated Chloroform) with TMS internal standard.[1][2]
- Frequency: 400 MHz or higher.

Expected Chemical Shifts (δ ppm):

- Allylic Methyl: ~1.75 ppm (Singlet, 3H). Key differentiator from linear crotyl isomers.
- Piperazine Ring:
  - ~2.45 ppm (Broad triplet/multiplet, 4H, $–CH_2–N–CH_2–$ adjacent to allyl).
  - ~2.90 ppm (Broad triplet/multiplet, 4H, $–CH_2–NH–CH_2–$).
- Allylic Methylene: ~2.95 ppm (Singlet, 2H, $N–CH_2–C=$).
- Vinylic Protons: ~4.85 ppm and ~4.95 ppm (Two singlets, 1H each). Indicates terminal double bond.
- Amine Proton: ~1.8–2.0 ppm (Broad singlet, 1H, –NH, exchangeable).

Part 4: Alternative HPLC Method (Impurity Profiling)

Rationale: If the sample is a salt form (e.g., Dihydrochloride) or non-volatile, HPLC is required. Standard C18 columns fail due to pore interaction.[1][2] HILIC or High-pH RP is mandatory.[1][2]

Protocol 3: HILIC-MS Method

- Column: Waters XBridge Amide or TSKgel Amide-80 (150 x 4.6 mm, 3.5 µm).[1][2]
- Mobile Phase:
  - A: 10 mM Ammonium Formate in Water (pH 3.0).[1][2]

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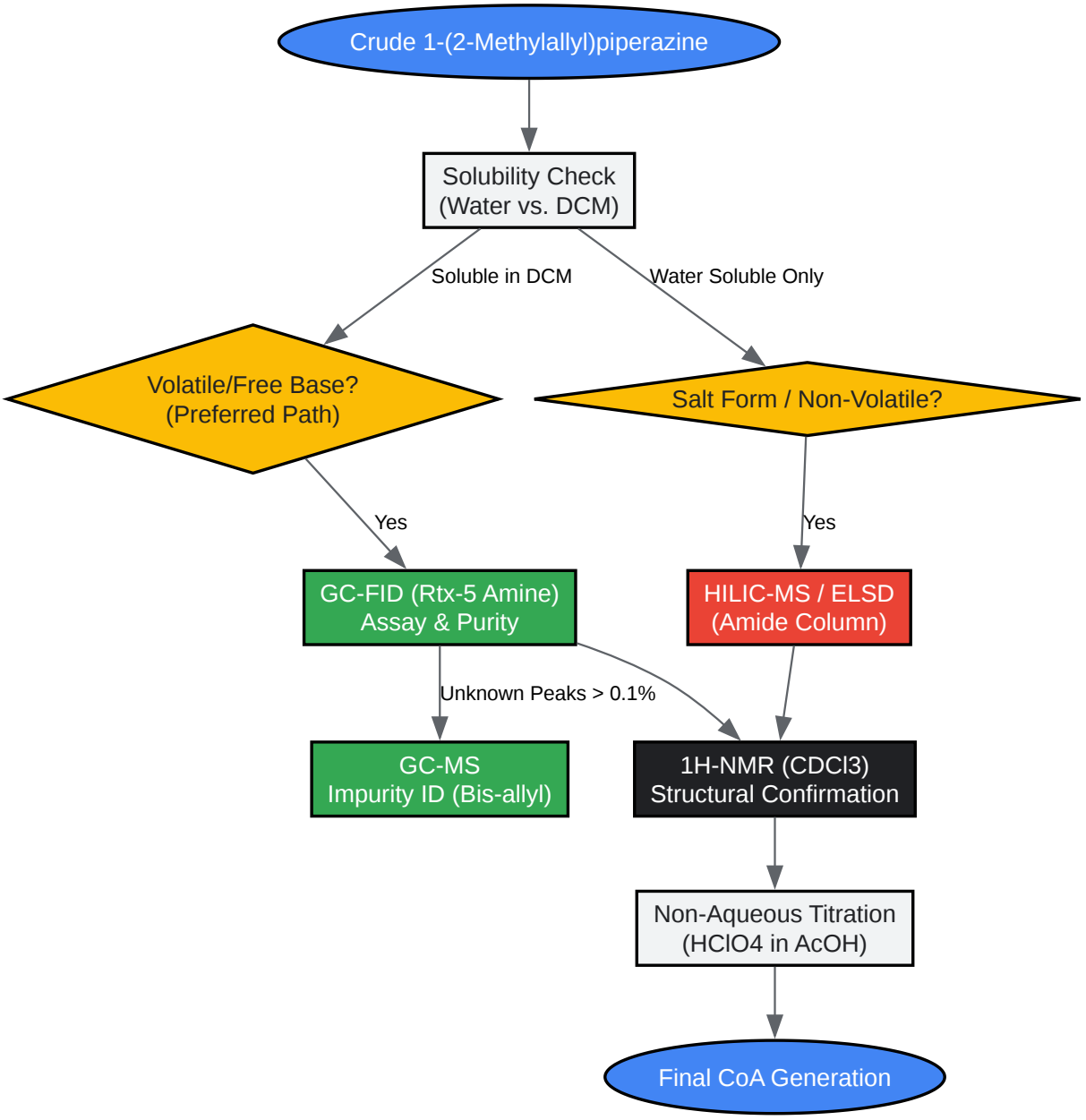
- B: Acetonitrile.[1][2]

- Gradient: 90% B to 60% B over 15 minutes.
- Detection: ESI-MS (Positive Mode).[1][2]
  - Target Ion: $[M+H]^+$ = 141.2 m/z.[1][2]
  - Fragment Ions: m/z 56 (Piperazine ring fragment).[1][2]

Part 5: Analytical Workflow Diagram

The following diagram illustrates the decision tree for characterizing the synthesis crude versus the purified intermediate.

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Figure 1: Analytical decision matrix for **1-(2-Methylallyl)piperazine** characterization, prioritizing GC for the free base and HILIC for salt forms.

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Sources

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- 2. 1-(2-Methoxyphenyl)piperazine | C11H16N2O | CID 1346 - PubChem [pubchem.ncbi.nlm.nih.gov]
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